

# Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$ -1 chemical properties

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## Compound of Interest

Compound Name: *Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$ -1*

Cat. No.: *B12419988*

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An In-depth Technical Guide to Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$

This technical guide provides a comprehensive overview of the chemical and physical properties, applications, and experimental usage of Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$ . The information is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work.

## Core Chemical and Physical Properties

Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$  is the isotopically labeled form of Flavin Mononucleotide (FMN), a key coenzyme in cellular metabolism.<sup>[1]</sup> The incorporation of four  $^{13}\text{C}$  atoms and two  $^{15}\text{N}$  atoms into the isoalloxazine ring structure results in a mass shift, making it an ideal internal standard for mass spectrometry-based quantification.

## Quantitative Data Summary

The key quantitative properties of Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$  are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{C}_4\text{C}_{13}\text{H}_{20}^{15}\text{N}_2\text{N}_2\text{O}_9\text{P}$ or $\text{C}_{11}^{13}\text{C}_4\text{H}_{16}\text{N}_2^{15}\text{N}_2\text{O}_6$ (for Riboflavin- $^{13}\text{C}_4,^{15}\text{N}_2$ )	[2][3][4]
Molecular Weight	~461.3 g/mol to 462.30 g/mol Sodium Salt Form: ~484.28 g/mol	[2][3][4]
Parent Unlabeled CAS	146-17-8 (for Riboflavin-5-Phosphate)	[3]
Labeled CAS Number	1453471-52-7 or 2300155-87-5 (may vary by supplier)	[3][5]
Isotopic Purity	≥98 atom % $^{13}\text{C}$ , $^{15}\text{N}$ ; or 99 atom % $^{13}\text{C}$ , 98 atom % $^{15}\text{N}$	[2][3]
Chemical Purity (Assay)	≥90% to ≥97% (CP)	[3]
Appearance	Yellow to Orange Crystalline Powder, Chunks, or Granular Substance	[6]
Melting Point	~290 °C (decomposes)	
Storage Temperature	-20°C, protected from light	[3]
Solubility	The non-labeled sodium salt form is freely soluble in water.	[6]
Mass Shift	M+6 (relative to the unlabeled isoalloxazine ring fragment)	

## Chemical Structure and Identification

- Synonyms: Vitamin B<sub>2</sub>- $^{13}\text{C}_4,^{15}\text{N}_2$ -1, E101- $^{13}\text{C}_4,^{15}\text{N}_2$ -1, Riboflavin-(dioxypyrimidine- $^{13}\text{C}_4,^{15}\text{N}_2$ ) 5'-phosphate.[7]

- **Chemical Nature:** This compound is an isotopically labeled version of Riboflavin-5'-phosphate (flavin mononucleotide or FMN). The stable isotopes are incorporated into the dioxypyrimidine ring of the molecule.
- **SMILES String:** Cc1cc2N=[13C]3--INVALID-LINK--[15NH]--INVALID-LINK--[15N]=[13C]3N(C--INVALID-LINK----INVALID-LINK----INVALID-LINK--CO)c2cc1C
- **InChI Key:** AUNGANRZJHBGPY-HAIGJTSVSA-N

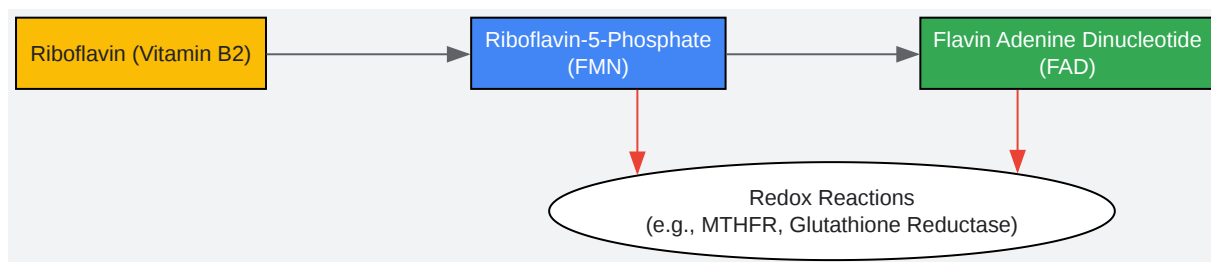
## Applications in Research and Development

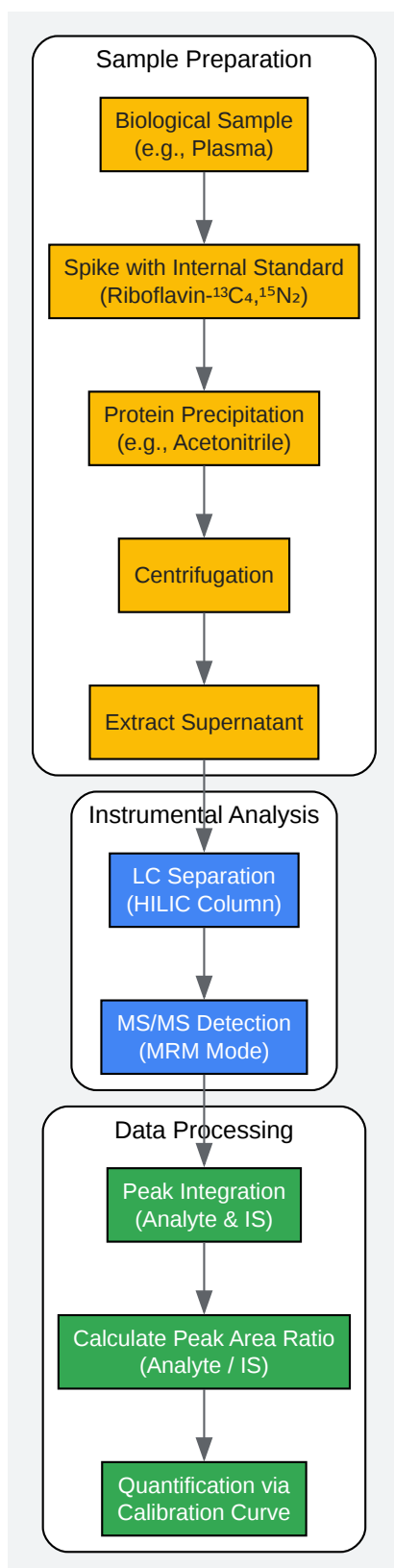
The primary application of Riboflavin-5-Phosphate- $^{13}\text{C}_4$ ,  $^{15}\text{N}_2$  is as an internal standard for highly accurate and precise quantification in various analytical methods.<sup>[7]</sup> Its physical and chemical behavior is nearly identical to its endogenous, unlabeled counterpart, but its distinct mass allows it to be differentiated by mass spectrometry.

- **Internal Standard:** It is widely used as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[4][7]</sup> This is crucial for applications ranging from diagnostic testing of vitamin B2 deficiency to quality control of fortified foods and pharmaceuticals.
- **Tracer Studies:** The compound can be used as a tracer in metabolic flux analysis and pharmacokinetic studies to follow the absorption, distribution, metabolism, and excretion of Riboflavin.<sup>[4][7]</sup>

## Biochemical Significance

Riboflavin is a precursor to the essential coenzymes Flavin Mononucleotide (FMN), which is Riboflavin-5-Phosphate, and Flavin Adenine Dinucleotide (FAD).<sup>[8][9]</sup> These flavocoenzymes are critical for a multitude of redox reactions central to energy metabolism, including the metabolism of carbohydrates, fats, and proteins.<sup>[8]</sup> FAD is also required for the activity of methylenetetrahydrofolate reductase (MTHFR), a key enzyme in folate metabolism.<sup>[10]</sup>





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